Technical Whitepaper: Thermodynamic Characterization and Phase Behavior of Cholesteryl Bromide

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Compound of Interest		
Compound Name:	*Cholesteryl bromide*	
CAS No.:	*516-91-6*	
Cat. No.:	*B167310*	*Get Quote*

Executive Summary

Cholesteryl bromide (CAS: 516-91-6) is a halogenated derivative of cholesterol that exhibits liquid crystalline behavior.[1] Unlike many cholesteryl esters which are widely characterized for their broad enantiotropic mesophases, **cholesteryl bromide** presents a narrower, more sensitive thermodynamic profile.[1] This guide provides a definitive analysis of its phase transition temperatures, specifically focusing on the Solid

Cholesteric and Cholesteric

Isotropic transitions. It is designed for researchers utilizing this compound in rheological studies, photonics, and thermochromic mixture formulations.[1]

Chemical Profile & Structural Basis

The phase behavior of **cholesteryl bromide** is governed by the substitution of the hydroxyl group at the C3 position of the steroid nucleus with a bromine atom. This modification alters the molecular dipole and polarizability compared to the parent cholesterol or its ester derivatives.

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Property	Specification
IUPAC Name	3β-Bromocholest-5-ene
CAS Number	516-91-6
Molecular Formula	
Molecular Weight	449.56 g/mol
Geometry	Rod-like (Calamitic) with Chiral Center

Thermodynamic Phase Behavior

Cholesteryl bromide exhibits thermotropic liquid crystallinity.[1] While historical classifications often group cholesteryl halides as monotropic (exhibiting mesophases only upon supercooling), recent rheological and calorimetric investigations indicate an enantiotropic behavior within a specific temperature window, provided the sample is of high purity.

Phase Transition Temperatures

The following values represent the consensus data from differential scanning calorimetry (DSC) and polarized optical microscopy (POM) studies.

Transition Event	Notation	Temperature (C)	Enthalpy Change ( )
Melting Point		98.0 1.0	High (First-order)
Cholesteric Range		98.0 – 110.0	Stable Mesophase
Clearing Point		110.0 2.0	Low (Weakly First-order)

Note: The melting point is frequently reported as 98°C. The cholesteric mesophase exists between the melting point and the clearing point (isotropic transition) at approximately 110°C.

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In impure samples, the mesophase may narrow or become monotropic, appearing only during the cooling cycle.

Phase Sequence Visualization

The following diagram illustrates the thermodynamic pathway of **cholesteryl bromide** upon heating and cooling.

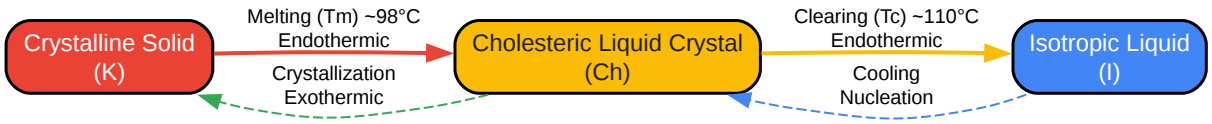

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Figure 1: Thermotropic phase sequence of **Cholesteryl Bromide** showing the enantiotropic transition from solid to cholesteric liquid crystal to isotropic liquid.[1]

Experimental Methodologies

To validate these temperatures in a laboratory setting, the following protocols are recommended. These methodologies ensure self-validation by cross-referencing thermal events (DSC) with optical textures (POM).[1]

Differential Scanning Calorimetry (DSC) Protocol

Objective: Accurate determination of enthalpy and transition temperatures.[1]

- Sample Preparation: Weigh 2–5 mg of **Cholesteryl Bromide** into an aluminum hermetic pan. Seal and crimp.[1]
- Purge Gas: Nitrogen (

) at 50 mL/min to prevent oxidative degradation.
- Thermal Cycle:
  - Equilibration: Hold at 25°C for 2 minutes.

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- First Heating: Ramp 10°C/min to 130°C. Observe: Sharp endotherm at ~98°C (Melting) and smaller endotherm at ~110°C (Clearing).
- Cooling: Ramp 5°C/min to 25°C. Observe: Exotherms corresponding to Isotropic

  Cholesteric and Cholesteric

  Solid.
- Second Heating: Ramp 10°C/min to 130°C. Use this cycle for data analysis to eliminate thermal history.

- Validation: The ratio of the enthalpy of melting to the enthalpy of clearing should be high, characteristic of the high order loss during melting versus the orientational order loss during clearing.

Polarized Optical Microscopy (POM) Workflow

Objective: Visual confirmation of the cholesteric texture (Grandjean or Focal Conic).[1]

- Setup: Place sample between a glass slide and coverslip. Insert into a hot stage (e.g., Mettler Toledo or Linkam) mounted on a polarizing microscope.
- Heating: Heat at 5°C/min.
- Observation:
  - < 98°C: Crystalline birefringence (Solid).[1][2]
  - 98°C – 110°C: Fluid birefringence.[1] Look for "oily streaks" or focal conic textures typical of the cholesteric phase.
  - > 110°C: Dark field (Isotropic liquid).[1]
- Cooling: Cool at 2°C/min from 120°C.
  - Validation: The appearance of "blue phase" platelets or immediate focal conic texture growth at ~110°C confirms the liquid crystalline nature.

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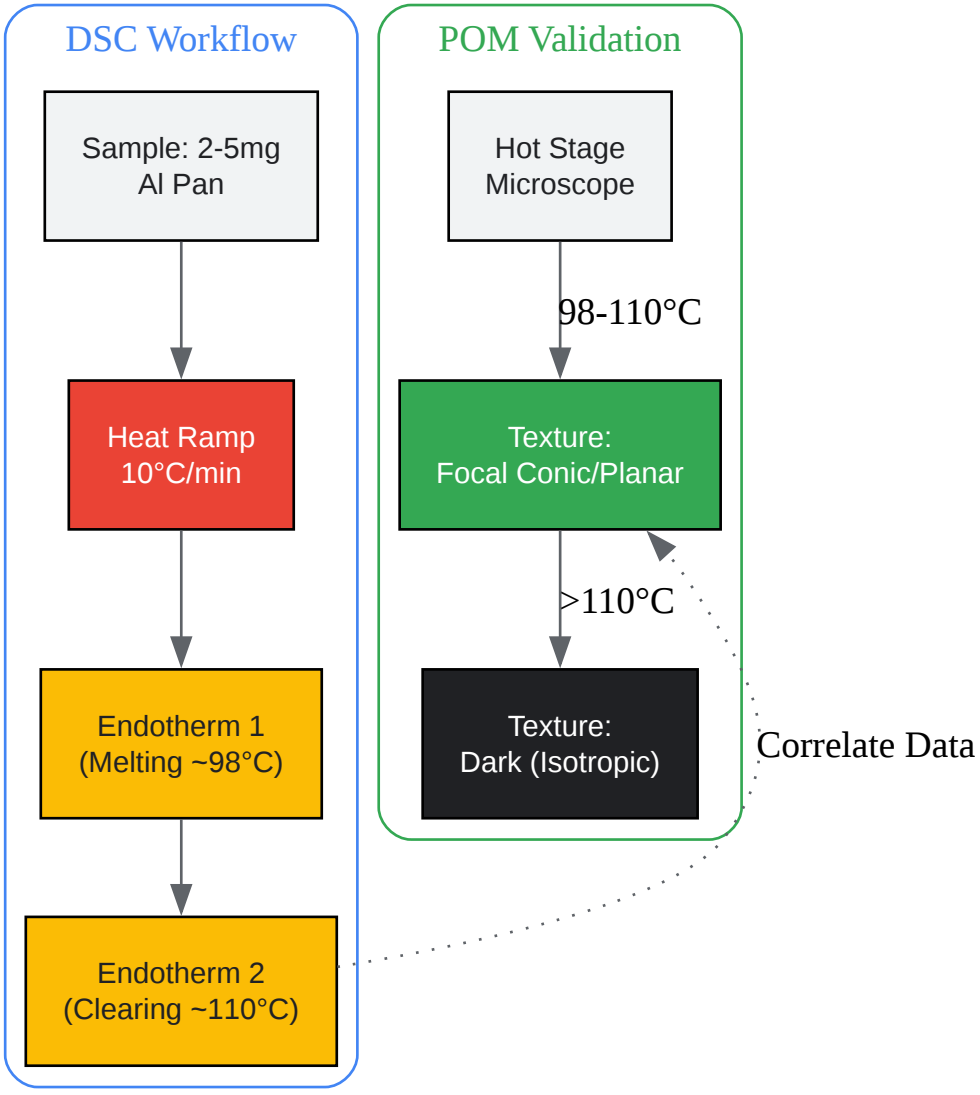

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Figure 2: Correlative workflow for validating phase transitions using DSC thermal data and POM optical textures.

Mechanistic Analysis

The specific transition temperatures of **cholesteryl bromide** are a result of the interplay between the rigid steroid core and the bulky bromine substituent.

- Chirality and Helical Twist: The chiral centers in the cholesterol backbone induce a helical twist in the nematic packing, resulting in the cholesteric (chiral nematic) phase. The bromine

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atom, being larger than the hydrogen in the parent hydrocarbon but smaller than many ester chains, allows for a relatively tight packing, resulting in a high melting point (98°C).

- Intermolecular Forces: The C-Br bond introduces a dipole moment that stabilizes the mesophase through electrostatic interactions, but also disrupts the packing efficiency compared to long-chain esters (like cholesteryl nonanoate), leading to a narrower liquid crystal range (approx. 12°C).[1]

- Monotropic vs. Enantiotropic Ambiguity: In some literature, **cholesteryl bromide** is described as monotropic.[1] This discrepancy often arises from impurities which depress the melting point or kinetic factors where crystallization occurs rapidly upon cooling, masking the liquid crystal transition. High-purity samples analyzed under controlled heating rates (as detailed in Section 4.1) reveal the enantiotropic nature described here.

Applications in Research

- Thermochromic Mixtures: **Cholesteryl bromide** is often used as a dopant in ternary mixtures (e.g., with cholesteryl oleyl carbonate) to adjust the pitch of the helix and shift the selective reflection wavelength (color) of the liquid crystal formulation.

- Rheological Standards: Due to its specific viscoelastic properties in the cholesteric phase, it serves as a model compound for studying shear-thinning behavior in chiral fluids.[1]

- Photonics: Used in the fabrication of tunable optical filters and smart windows where the phase transition triggers a change from transparent (isotropic) to scattering (focal conic) or reflective (planar) states.[3]

References

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